

# An In-depth Technical Guide on the Physicochemical Properties of iso-NNAC

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## Compound of Interest

Compound Name: 4-(Methylamino)-4-(3-pyridyl)butyric acid

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## Introduction

4-(Methylnitrosamino)-4-(3-pyridyl)butanoic acid, commonly known as iso-NNAC, is a tobacco-specific nitrosamine (TSNA) derived from nicotine. Unlike many other TSNA, such as 4-(methylnitrosamino)-1-(3-pyridyl)-1-butanone (NNK) and N'-nitrosonornicotine (NNN), iso-NNAC is considered to be inactive as a tumorigenic agent.<sup>[1][2]</sup> This lack of carcinogenicity makes it a compound of interest for comparative toxicological studies to understand the structural features that determine the carcinogenic potential of TSNA. This guide provides a comprehensive overview of the known physicochemical properties of iso-NNAC, detailed experimental protocols for its synthesis and analysis, and an exploration of its metabolic fate in comparison to the carcinogenic NNK.

## Physicochemical Properties

A summary of the key physicochemical properties of iso-NNAC is presented in the table below. While some experimental data is available, several properties are based on computational predictions and comparisons with structurally related compounds.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> N <sub>3</sub> O <sub>3</sub>	
Molecular Weight	223.23 g/mol	[3]
Melting Point	Not experimentally determined. The related compound 4-(methylamino)-4-(3-pyridyl)butyric acid has a melting point of 133-134°C.[4]	
Boiling Point	483.7°C at 760 mmHg (Predicted)	[5]
Aqueous Solubility	Sparingly soluble in aqueous buffers. For maximum solubility, it is recommended to first dissolve in an organic solvent like DMSO and then dilute with the aqueous buffer.	
logP (XLogP3)	0.5 (Computed)	[3]
pKa	Not experimentally determined. The strongest acidic pKa for the related compound NNK is predicted to be 15.47, and the strongest basic pKa is predicted to be 3.96.[6]	
Density	1.26 g/cm <sup>3</sup> (Predicted)	[5]
Refractive Index	1.578 (Predicted)	[5]
Flash Point	246.3°C (Predicted)	[5]
Stability	The related compound NNAL is stable for at least four weeks in a refrigerator (4°C) and for at least four years at -20°C and -70°C.[7] It is	

recommended to store iso-  
NNAC under similar  
conditions.

## Experimental Protocols

### Synthesis of iso-NNAC from Cotinine

iso-NNAC can be synthesized from the nicotine metabolite, cotinine. The process involves the hydrolysis of cotinine to **4-(methylamino)-4-(3-pyridyl)butyric acid**, followed by N-nitrosation. [8][9]

Workflow for the Synthesis of iso-NNAC

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